

# Application Note: High-Fidelity Synthesis of Bardac 2180 (DDAC) from Tertiary Amines

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## Compound of Interest

Compound Name: *1-Decanamine, N-isononyl-N-methyl-*

CAS No.: *138698-35-8*

Cat. No.: *B12648998*

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## Abstract

This guide provides a validated protocol for the synthesis of Didecyl Dimethyl Ammonium Chloride (DDAC) via the nucleophilic substitution of Didecylmethylaniline with Methyl Chloride (Chloromethane). Unlike generic alkylation protocols, this document addresses the specific kinetic and thermodynamic challenges of handling gaseous alkylating agents, solvent effects on the Menshutkin reaction rate, and critical safety parameters for pressurized autoclave reactors.

## Strategic Synthesis Design

The synthesis of Bardac 2180 relies on the Menshutkin Reaction, an

reaction where a tertiary amine acts as the nucleophile to displace a halide leaving group from an alkyl halide.

## The Chemical Pathway

The most efficient industrial route utilizes Didecylmethylaniline (

) and Methyl Chloride (

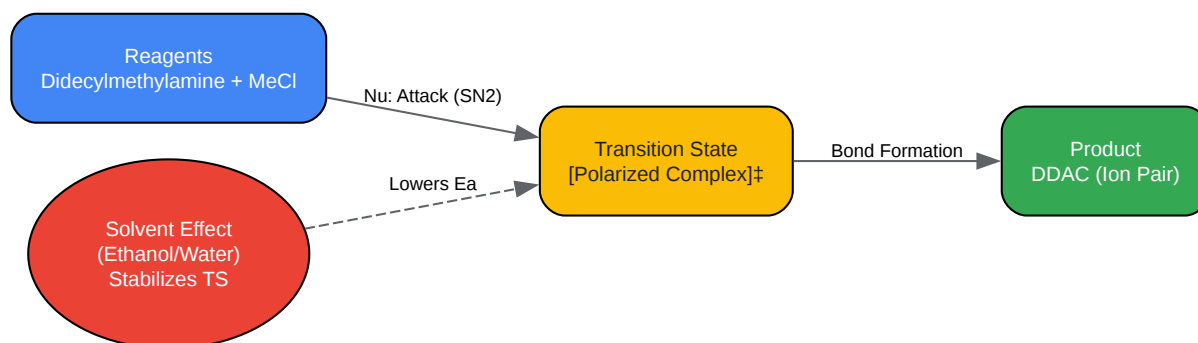
). While liquid alkylating agents (e.g., Methyl Iodide) are easier to handle in the lab, Methyl Chloride is preferred for commercial scalability and atom economy, despite requiring pressurized equipment.

Reaction Equation:

## Critical Process Parameters (CPPs)

- **Solvent Selection (Dielectric Constant):** The transition state of the Menshutkin reaction is highly polar. Using a polar protic solvent like Ethanol or Isopropanol (mixed with water) stabilizes the transition state, significantly lowering the activation energy compared to non-polar solvents.
- **Pressure Management:** Methyl Chloride is a gas at room temperature (b.p.  $-24.2^{\circ}\text{C}$ ). The reaction must occur in a closed system (autoclave) to maintain stoichiometry.
- **Temperature Control:** The reaction is exothermic. A temperature range of  $80^{\circ}\text{C} - 100^{\circ}\text{C}$  provides optimal kinetics without promoting Hofmann degradation (elimination).

## Reaction Mechanism Diagram



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Caption: Kinetic pathway of DDAC synthesis showing solvent stabilization of the transition state.

## Safety & Handling (Critical)

WARNING: This protocol involves Methyl Chloride, a toxic, flammable gas, and high-pressure reactor systems.

- **Engineering Controls:** All operations must be performed in a certified fume hood or a closed-loop reactor system.
- **PPE:** Butyl rubber gloves (MeCl penetrates standard nitrile), face shield, and respirator if engineering controls are insufficient.
- **Pressure Safety:** Ensure the autoclave is rated for at least 150 psi (10 bar) and equipped with a rupture disc.

## Experimental Protocol

Scale: Laboratory Pilot (1.0 Molar Scale) Target Concentration: ~80% Active (Standard commercial grade)

## Reagents & Equipment

| Component          | Specification    | Quantity          | Role                 |
|--------------------|------------------|-------------------|----------------------|
| Didecylmethylamine | >98% Purity      | 311.6 g (1.0 mol) | Nucleophile          |
| Methyl Chloride    | Gas (99.5%)      | 53.0 g (1.05 mol) | Electrophile         |
| Ethanol/Water      | 50:50 v/v        | ~80 mL            | Solvent              |
| Sodium Bicarbonate | Analytical Grade | 1.0 g             | pH Buffer (Optional) |

Equipment: 1L Stainless Steel Autoclave (Parr or Buchi) with overhead stirring and internal cooling loop.

## Step-by-Step Methodology

### Phase 1: Reactor Charging

- **Leak Test:** Pressurize the empty autoclave with Nitrogen ( ) to 5 bar to ensure seal integrity. Vent.

- Loading: Charge the autoclave with 311.6 g Didecylmethylanine.
- Solvent Addition: Add 80 mL of Ethanol/Water mixture.
  - Note: The solvent volume is minimized here to reach high final concentration. Viscosity will increase significantly as the salt forms.
- Inerting: Purge the headspace with  
  
three times to remove oxygen (prevents amine oxidation).

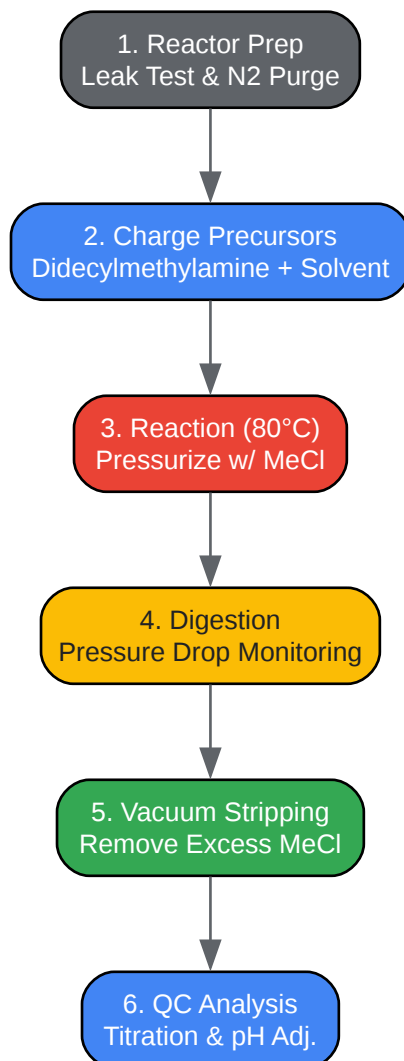
## Phase 2: Reaction (Quaternization)

- Heating: Heat the reaction mixture to 80°C with stirring (300-500 RPM).
- MeCl Injection: Slowly feed Methyl Chloride gas into the reactor.
  - Caution: The reaction is exothermic. Control the feed rate to maintain temperature .
  - Pressure:[1] Pressure will rise as MeCl is added (typically 3–5 bar).
- Digestion: Once stoichiometric MeCl is added, maintain 80–85°C for 4–6 hours.
  - Monitoring: The pressure will drop as MeCl is consumed. The reaction is complete when pressure stabilizes.

## Phase 3: Workup

- Stripping: Cool the reactor to 50°C. Vent excess Methyl Chloride into a scrubber (NaOH solution).
- Nitrogen Sweep: Sparge with  
  
for 30 minutes to remove trace MeCl.
- Adjustment: Analyze a sample for free amine and amine HCl. Adjust pH to 6.5–8.0 if necessary. Add Ethanol/Water to achieve exactly 80% active content if the mixture is too concentrated.

## Process Workflow Diagram



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Caption: Operational workflow for the high-pressure synthesis of DDAC.

## Analytical Validation (QC)

To confirm the synthesis of Bardac 2180, you must quantify the Quaternary Ammonium Active content and the Free Amine (unreacted precursor).

## Epton Two-Phase Titration (Standard)

This method uses an anionic surfactant (SDS) to titrate the cationic QAC in a two-phase system (Water/Chloroform or Water/DCM) with a mixed indicator (Dimidium

Bromide/Disulphine Blue).

- Titrant: 0.004M Sodium Dodecyl Sulfate (SDS).[2]
- Procedure:
  - Weigh sample into a cylinder with water, solvent, and indicator.
  - Titrate with SDS.[2][3][4]
  - Endpoint: The organic layer changes from Pink (QAC-dye complex) to Blue/Grey (SDS-dye complex).

## Potentiometric Titration (Modern)

For higher precision and to avoid chlorinated solvents, use a Surfactant Electrode.

- Titrant: Sodium Dodecyl Sulfate (SDS).[3]
- Sensor: Surfactant Sensitive Electrode (ISE).
- Method: Direct titration in aqueous medium.[5] The inflection point indicates the equivalence of Cationic/Anionic charge.

Target Specifications:

| Parameter     | Target                    | Method              |
|---------------|---------------------------|---------------------|
| Appearance    | Clear, pale yellow liquid | Visual              |
| Active Matter | 80% ± 2%                  | Epton/ISE Titration |
| Free Amine    | < 1.0%                    | HCl Titration       |

| pH (10% aq) | 6.5 – 8.0 | pH Meter |

## Troubleshooting Guide

| Issue                 | Probable Cause           | Corrective Action                                                                           |
|-----------------------|--------------------------|---------------------------------------------------------------------------------------------|
| High Free Amine (>2%) | Incomplete reaction      | Increase digestion time or slightly increase MeCl excess (1.05 eq).                         |
| Dark Color Product    | Oxidation or Overheating | Ensure strict purge. Keep temp <100°C. Use high-quality precursors.                         |
| Gel Formation         | Solvent imbalance        | The 80% concentration is viscous. Ensure correct Ethanol/Water ratio to maintain liquidity. |
| Low pH (<5)           | MeCl Hydrolysis          | Trace moisture reacting with MeCl to form HCl. Neutralize with dilute NaOH or amine.        |

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